

Application of CFC-11 in Polyurethane Foam Density Studies: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trichlorofluoromethane*

Cat. No.: *B166822*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trichlorofluoromethane (CFC-11) was historically a primary blowing agent in the manufacture of both rigid and flexible polyurethane foams. Its widespread use was due to its excellent properties, including a low boiling point, non-flammability, low toxicity, and low thermal conductivity, which was particularly advantageous for insulation foams.[1][2] In the context of polyurethane foam density studies, CFC-11 was a critical component, as the amount used directly influenced the final density and structural properties of the foam.[1] While phased out under the Montreal Protocol due to its significant ozone-depleting potential, understanding its application remains crucial for historical data analysis, environmental studies on CFC banks, and for comparative studies with modern, more environmentally friendly blowing agents.[2][3]

These application notes provide a detailed overview of the use of CFC-11 in polyurethane foam density studies, including historical formulation data, experimental protocols for foam preparation and density measurement, and the logical workflow of these processes.

Data Presentation: CFC-11 Concentration and Foam Density

The concentration of CFC-11 in a polyurethane foam formulation is inversely proportional to the resulting foam's density. The following tables summarize quantitative data from historical technical literature, illustrating the relationship between the amount of CFC-11 and the physical properties of the foam.

Rigid Polyurethane Foam

Rigid polyurethane foams, primarily used for insulation, required a significant amount of CFC-11 to achieve their low-density, closed-cell structure.

CFC-11 Concentration (% by weight of total formulation)	CFC-11 Concentration (parts per hundred polyol - pphp)	Resulting Foam Density (lb/ft ³)	Resulting Foam Density (kg/m ³)
8 - 16%	Approx. 10 - 20	2.0 - 3.0	32 - 48
Not Specified	22	Not Specified	Not Specified

Source: Data compiled from historical technical reports.[\[4\]](#)

Flexible Polyurethane Foam

In flexible foams, CFC-11 was used to achieve lower densities and increase softness. The following table demonstrates the effect of increasing CFC-11 on the hardness of the foam, which is correlated with its density.

CFC-11 Concentration (parts per hundred polyol - pphp)	Resulting Foam Hardness (Indentation Force Deflection - IFD)
0	High
5	Medium-High
10	Medium-Low
15	Low

Source: Adapted from flexible polyurethane foam chemistry literature.

Experimental Protocols

The following protocols outline the methodologies for preparing polyurethane foam samples with CFC-11 and for measuring their density. These are based on historical laboratory practices.

Protocol 1: Preparation of Rigid Polyurethane Foam with Varying CFC-11 Content

Objective: To prepare a series of rigid polyurethane foam samples with varying concentrations of CFC-11 to study its effect on foam density.

Materials:

- Polyether polyol
- Polymeric Methylene Diphenyl Diisocyanate (pMDI)
- CFC-11 (**Trichlorofluoromethane**)
- Amine catalysts (e.g., dimethylethanolamine)
- Silicone surfactant
- Disposable paper or plastic cups
- Wooden stirrer
- Fume hood
- Balance (accurate to 0.01g)
- Molds for foam expansion

Procedure:

- Preparation of the Polyol Blend (Part A):

- In a disposable cup, weigh the desired amount of polyether polyol.
- Add the appropriate amounts of amine catalyst and silicone surfactant to the polyol. The quantities of these additives are typically kept constant across the experimental series and are expressed in parts per hundred polyol (pphp).
- Thoroughly mix the components for at least 30 seconds until a homogenous mixture is obtained.
- Addition of the Blowing Agent:
 - Under a fume hood, carefully weigh and add the desired amount of CFC-11 to the polyol blend.
 - Immediately and gently stir the mixture to incorporate the CFC-11. Minimize vigorous stirring to prevent premature evaporation of the blowing agent.
- Addition of the Isocyanate (Part B) and Foaming:
 - Weigh the required amount of pMDI in a separate cup. The amount is calculated based on the desired isocyanate index (typically 105-115).
 - Quickly add the pMDI to the polyol/CFC-11 mixture.
 - Immediately begin to stir the mixture vigorously for 5-10 seconds. The reaction is rapid.
 - Quickly pour the reacting mixture into a mold before it begins to rise.
 - Allow the foam to expand and cure in the fume hood. The cream time, gel time, and tack-free time should be recorded.
- Curing and Sample Preparation:
 - Let the foam cure for at least 24 hours at room temperature.
 - Carefully remove the foam from the mold.

- Cut the foam into regularly shaped samples (e.g., cubes or rectangles) for density measurement. Ensure the samples are taken from the core of the foam bun to avoid variations due to skin effects.

Protocol 2: Foam Density Measurement

Objective: To accurately determine the density of the prepared polyurethane foam samples.

Method 1: Direct Measurement (for regularly shaped samples)

Materials:

- Prepared foam samples (cubes or rectangular prisms)
- Caliper or ruler
- Precision balance

Procedure:

- Mass Measurement:
 - Weigh the foam sample on a precision balance and record its mass (m).[\[4\]](#)
- Volume Measurement:
 - Using a caliper or ruler, measure the length (l), width (w), and height (h) of the foam sample.[\[4\]](#)
 - Calculate the volume (V) using the formula: $V = l \times w \times h$.[\[4\]](#)
- Density Calculation:
 - Calculate the density (ρ) using the formula: $\rho = m / V$.[\[4\]](#) The density is typically expressed in kg/m^3 or lb/ft^3 .

Method 2: Water Displacement (for irregularly shaped samples)

Materials:

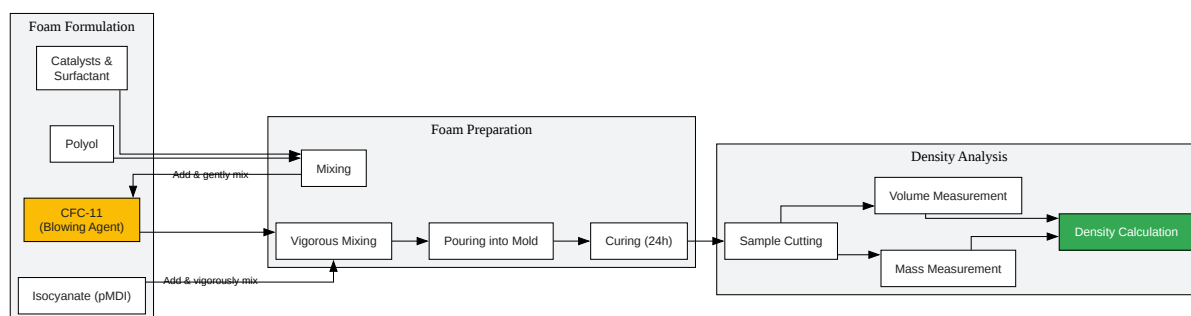
- Prepared foam sample
- Graduated cylinder or beaker large enough to fully submerge the sample
- Water
- A sinker of known volume (if the foam floats)
- Precision balance

Procedure:

- Mass Measurement:
 - Weigh the dry foam sample and record its mass (m).
- Volume Measurement:
 - Fill a graduated cylinder with a known volume of water (V1).
 - Fully submerge the foam sample in the water. If the foam floats, use a sinker to hold it below the surface.
 - Record the new water level (V2).
 - If a sinker is used, the volume of the sample is $V = V2 - V1 - V_{\text{sinker}}$. If no sinker is needed, $V = V2 - V1$.
- Density Calculation:
 - Calculate the density (ρ) using the formula: $\rho = m / V$.

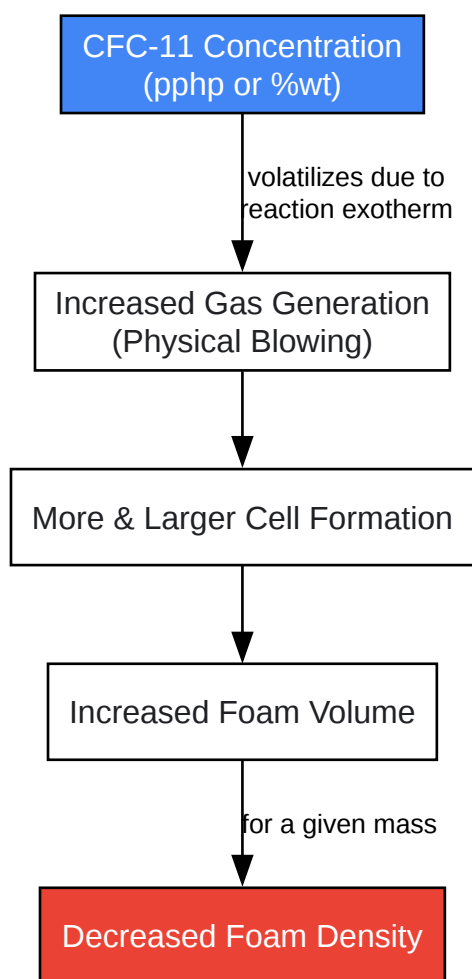
Visualizations

The following diagrams illustrate the key processes involved in the application of CFC-11 for polyurethane foam density studies.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for polyurethane foam preparation and density analysis.



[Click to download full resolution via product page](#)

Caption: Logical relationship between CFC-11 concentration and foam density.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ozone.unep.org [ozone.unep.org]
- 2. | Ozone Secretariat [ozone.unep.org]
- 3. researchgate.net [researchgate.net]

- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- To cite this document: BenchChem. [Application of CFC-11 in Polyurethane Foam Density Studies: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166822#application-of-cfc-11-in-polyurethane-foam-density-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com